

Application Notes: GLP-1 Receptor Agonist (Exendin-4) in Primary Cell Culture

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Compound of Interest

Compound Name: GLP-1 receptor agonist 4

Cat. No.: B15145351

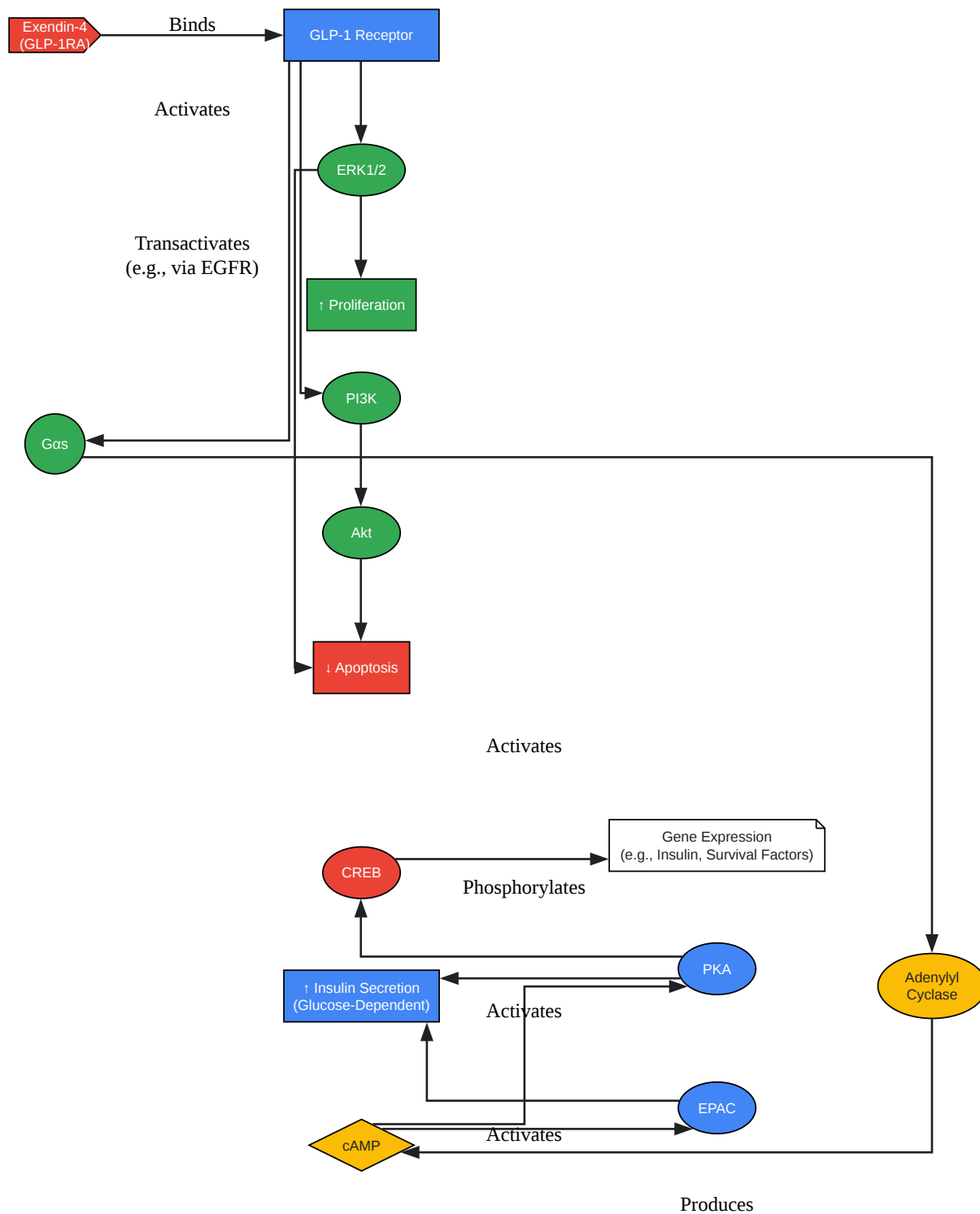
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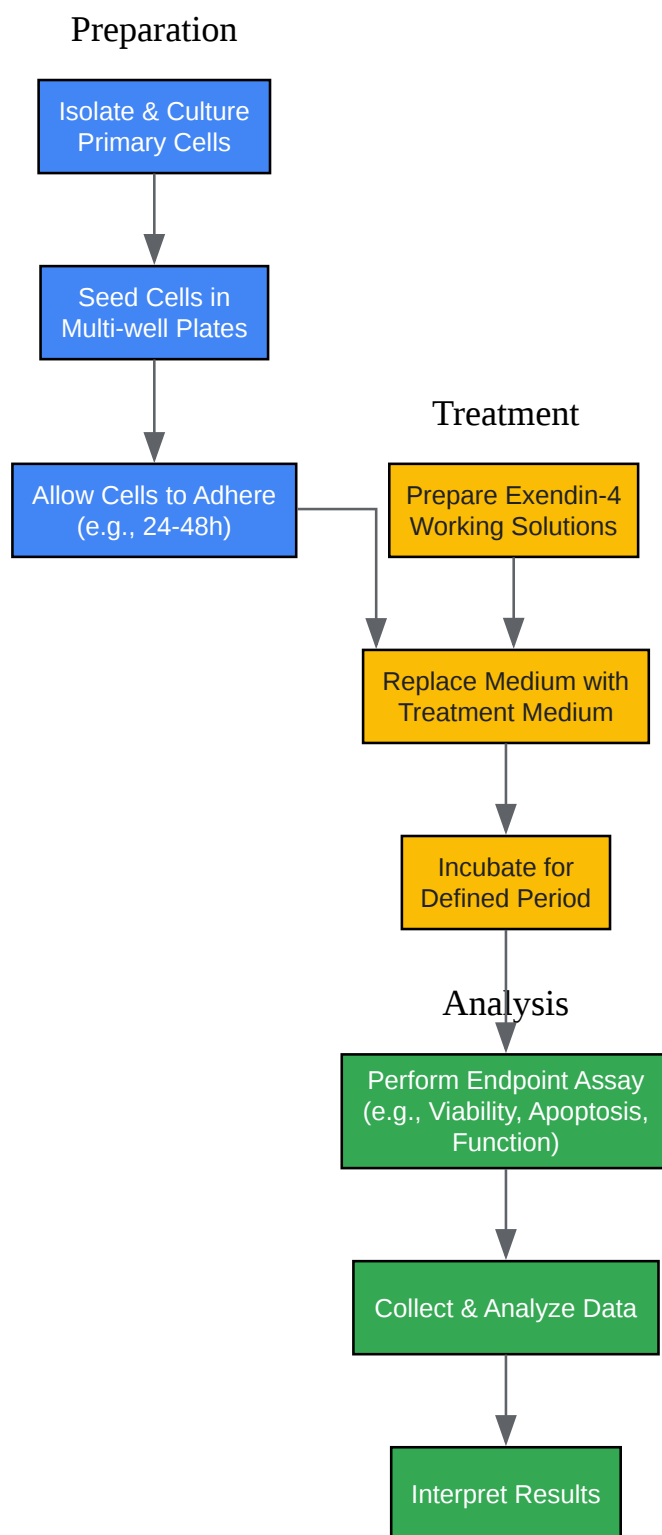
Introduction

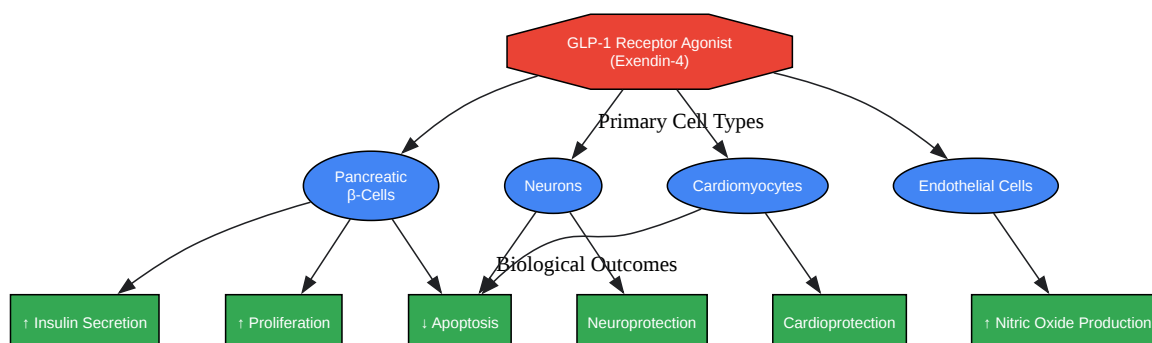
Glucagon-like peptide-1 (GLP-1) is an incretin hormone pivotal for glucose homeostasis, primarily by stimulating glucose-dependent insulin secretion.[1] GLP-1 receptor agonists (GLP-1RAs) are a class of therapeutic agents that mimic the action of endogenous GLP-1.[2] Exendin-4 (Ex-4), a long-acting GLP-1 receptor agonist originally isolated from the saliva of the Gila monster, is extensively used in research due to its resistance to degradation by the enzyme dipeptidyl peptidase-4 (DPP-4).[1][3][4] This property ensures sustained activation of the GLP-1 receptor (GLP-1R), a G protein-coupled receptor, making it a valuable tool for studying cellular signaling and physiological responses in primary cell cultures.[3][4]

Mechanism of Action

Upon binding to the GLP-1R, Exendin-4 initiates a cascade of intracellular signaling events.[4] The receptor is coupled to the G α s protein, which activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[5] Elevated cAMP levels activate two main downstream effectors: Protein Kinase A (PKA) and Exchange Protein Directly Activated by cAMP (EPAC).[4][5][6] These pathways collectively mediate the diverse biological effects of GLP-1R activation, including regulation of ion channel activity, gene expression, and modulation of cell survival and proliferation pathways like PI3K/Akt and MAPK/ERK.[4][5][7][8][9]







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